

Essential Guide to the Proper Disposal of Lipid 114

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Compound of Interest

Compound Name: Lipid 114

Cat. No.: B15578202

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For researchers and scientists engaged in drug development, the proper handling and disposal of specialized chemicals like **Lipid 114** are paramount for ensuring laboratory safety and environmental protection. This guide provides a comprehensive, step-by-step operational plan for the safe disposal of **Lipid 114**, a key component in the formulation of lipid nanoparticles (LNPs) for siRNA delivery. Adherence to these procedures is critical, and it is mandatory to consult your institution's Environmental Health and Safety (EHS) department for specific regulations that may be in place.

Physicochemical and Safety Data

A summary of the key quantitative data for **Lipid 114** is presented below. This information is crucial for a comprehensive understanding of the chemical's properties and for making informed safety decisions.

Property	Value
Formal Name	ditetradecyl 4,8,17-tris(3-oxo-3-(tetradecyloxy)propyl)-4,8,13,17-tetraazaicosanedioate
Molecular Formula	C ₉₅ H ₁₈₆ N ₄ O ₁₀
Formula Weight	1544.5
Purity	≥98%
Formulation	A solution in methyl acetate
Solubility	Soluble in Methyl Acetate (≥10 mg/mL)
pKa	~6.8
Storage Temperature	-20°C

Experimental Protocols: Disposal of Lipid 114

The following protocol outlines the necessary steps for the safe and compliant disposal of **Lipid 114**. This procedure is based on general best practices for laboratory chemical waste and should be adapted to meet the specific requirements of your institution.

Materials Required:

- Personal Protective Equipment (PPE): Safety goggles, lab coat, and chemical-resistant gloves.
- Hazardous waste container, clearly labeled.
- Waste disposal tags or labels as required by your institution.
- Spill containment materials.

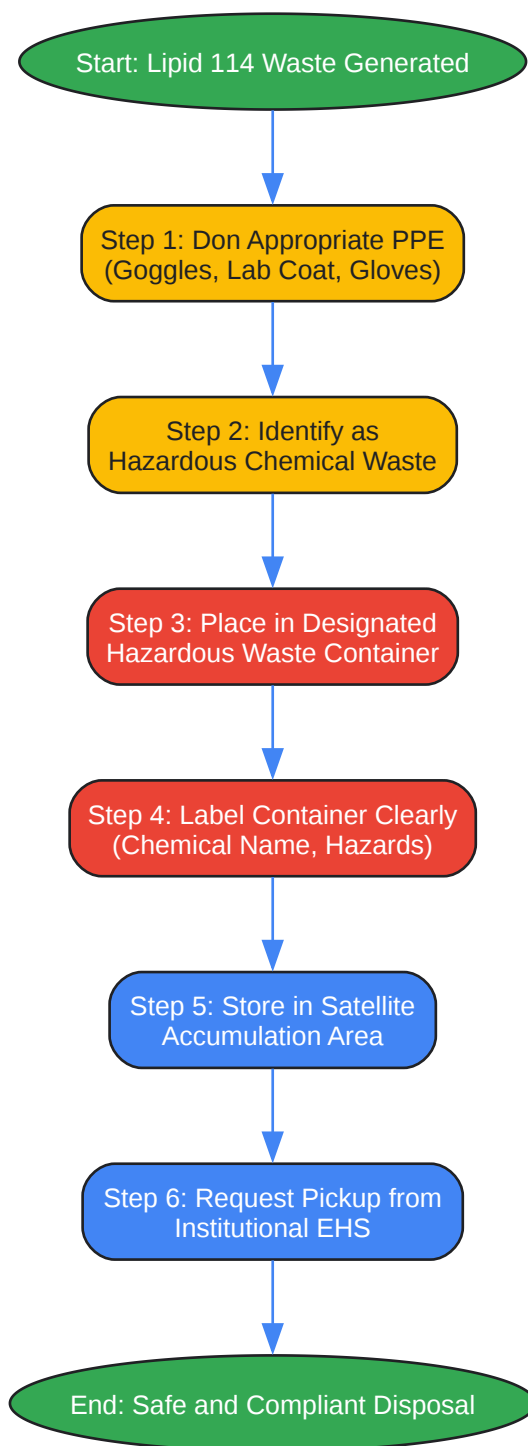
Procedure:

- Personnel Safety: Before handling **Lipid 114**, ensure you are wearing the appropriate PPE.

- Waste Identification: **Lipid 114** should be treated as hazardous chemical waste. Do not mix it with non-hazardous waste.
- Containerization:
 - Place all waste materials containing **Lipid 114**, including empty vials, contaminated pipette tips, and gloves, into a designated and compatible hazardous waste container.
 - The container must be in good condition, compatible with methyl acetate (the solvent), and have a secure, leak-proof lid.
- Labeling:
 - Clearly label the hazardous waste container with "Hazardous Waste" and the full chemical name: "**Lipid 114** in Methyl Acetate."
 - Include the concentration and approximate volume of the waste.
 - Attach any other specific waste tags required by your institution's EHS department.
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area within the laboratory.
 - Ensure the storage area is well-ventilated and away from incompatible materials.
- Disposal Request:
 - Once the waste container is full or ready for pickup, follow your institution's procedures to request a hazardous waste collection from the EHS department.
 - Do not pour **Lipid 114** down the drain or dispose of it in regular trash.

Visualizing the Disposal Workflow

The following diagram illustrates the logical steps for the proper disposal of **Lipid 114**, from initial handling to final collection.



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Caption: A flowchart outlining the procedural steps for the safe disposal of **Lipid 114**.

- To cite this document: BenchChem. [Essential Guide to the Proper Disposal of Lipid 114]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b15578202#lipid-114-proper-disposal-procedures>]

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